

Personal protective equipment for handling TC-O 9311

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TC-O 9311

Cat. No.: B15604487

[Get Quote](#)

Essential Safety and Handling Guide for TC-O 9311

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **TC-O 9311**. Adherence to these procedures is vital for ensuring a safe laboratory environment and proper management of this potent GPR139 agonist.

Chemical and Physical Properties

TC-O 9311 is a potent agonist for the orphan G protein-coupled receptor 139 (GPR139).^{[1][2][3]} It is essential to handle this compound with care, recognizing that the full range of its potential hazards may not be known.

| Property | Value | Source |
|-------------------|--|--------|
| IUPAC Name | 3,5-dimethoxy-benzoic acid, 2-[(1-naphthalenylamino)carbonyl]hydrazide | [1] |
| CAS Number | 444932-31-4 | [1][2] |
| Molecular Formula | C ₂₀ H ₁₉ N ₃ O ₄ | [1] |
| Molecular Weight | 365.39 g/mol | [1] |
| Appearance | Solid powder | [1] |
| Solubility | Soluble in DMSO | [1] |

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety, the following personal protective equipment must be worn when handling **TC-O 9311**.

| Equipment | Specification |
|------------------------|---|
| Eye Protection | Safety glasses with side-shields |
| Hand Protection | Appropriate chemical-resistant gloves (e.g., nitrile rubber) |
| Body Protection | Laboratory coat |
| Respiratory Protection | Use in a well-ventilated area or under a chemical fume hood. If significant aerosolization or dust formation is likely, a respirator may be required. |

Operational and Handling Plan

Storage: Store in a dry, dark environment. For short-term storage (days to weeks), maintain at 0 - 4°C. For long-term storage (months to years), store at -20°C.[1]

Handling:

- Avoid the formation of dust and aerosols.
- Use in a well-ventilated area, preferably within a chemical fume hood.
- Wash hands thoroughly after handling.
- Avoid contact with skin, eyes, and clothing.

Emergency Procedures

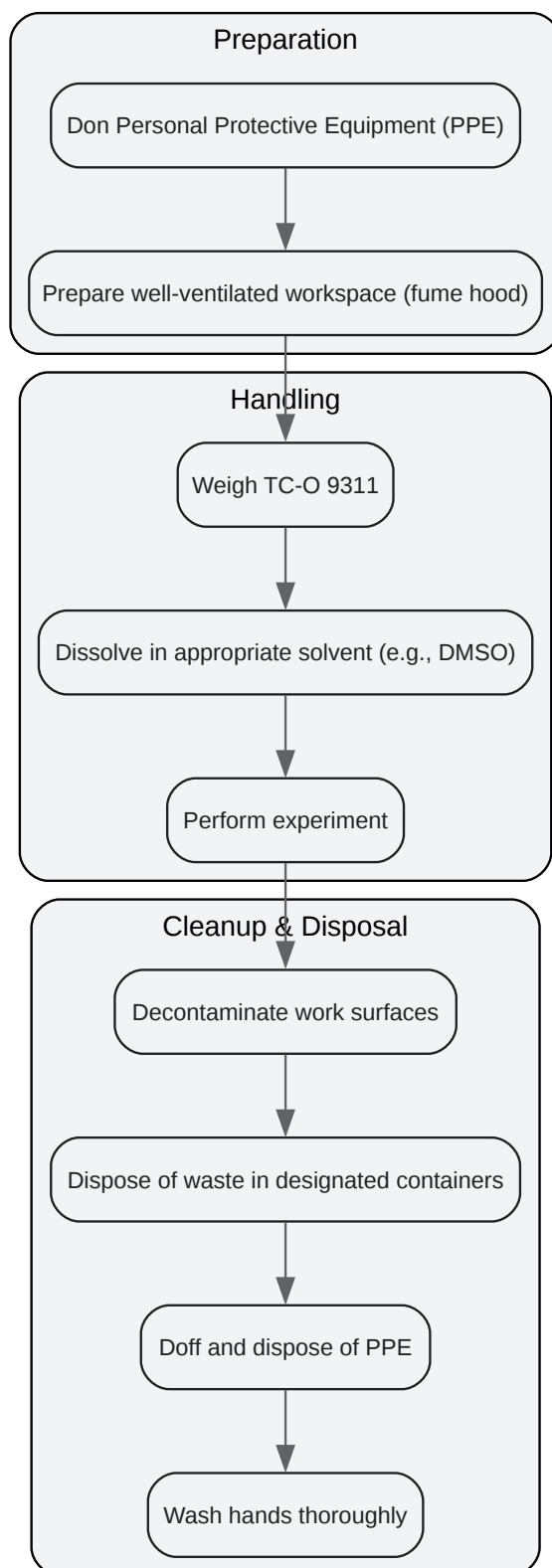
| Situation | Action |
|--------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. |
| Skin Contact | Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops. |
| Inhalation | Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention. |
| Spill | Wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete. |

Disposal Plan

Dispose of **TC-O 9311** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Do not allow the chemical to enter drains or waterways.

Experimental Workflow for Handling **TC-O 9311**

The following diagram outlines the standard procedure for safely handling **TC-O 9311** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling of **TC-O 9311**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. selleckchem.com [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Personal protective equipment for handling TC-O 9311]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15604487#personal-protective-equipment-for-handling-tc-o-9311\]](https://www.benchchem.com/product/b15604487#personal-protective-equipment-for-handling-tc-o-9311)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

